

Application Notes and Protocols: GW627368

Formulation for Oral Gavage in Mice

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Compound of Interest

Compound Name: GW627368

Cat. No.: B1672473

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Audience: Researchers, scientists, and drug development professionals.

Introduction

GW627368 is a potent and selective antagonist of the prostanoid EP4 receptor, with additional affinity for the human thromboxane A2 (TP) receptor.^{[1][2][3][4]} It is frequently utilized in preclinical studies to investigate the role of the EP4 receptor in various physiological and pathological processes, including inflammation and cancer.^{[2][3][5]} Effective and consistent oral delivery in mouse models is crucial for such in vivo studies. These application notes provide detailed protocols for the formulation of **GW627368** for oral gavage in mice, ensuring reproducible and effective administration.

Data Presentation

GW627368 Properties

Property	Value	Source
Molecular Weight	544.62 g/mol	^{[1][2][3]}
Formula	C30H28N2O6S	^{[2][3]}
In Vitro Solubility	≥ 100 mg/mL in DMSO (requires sonication)	^{[1][2]}

Oral Formulations for Mice

Formulation	Components	Achieved Solubility	Recommended Dosage	Source
Aqueous-Based	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	As required by study design	[1] [3]
Oil-Based	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	As required by study design	[1] [3]
Aqueous Suspension	GW627368, Polysorbate (e.g., Tween 80), Deionized Water	Suspension	5-15 mg/kg	[5]

Experimental Protocols

Protocol 1: Aqueous-Based Formulation for Clear Solution

This protocol is suitable for studies requiring a clear, homogenous solution for oral administration.

Materials:

- **GW627368** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)
- Sterile conical tubes (15 mL or 50 mL)
- Pipettes and sterile tips

- Vortex mixer
- Water bath or heating block (optional)
- Sonicator (optional)

Procedure:

- **Calculate Required Volumes:** Determine the total volume of formulation needed based on the number of mice, dosage, and administration volume (typically 5-10 mL/kg).
- **Weigh **GW627368**:** Accurately weigh the required amount of **GW627368** powder and place it in a sterile conical tube.
- **Initial Dissolution in DMSO:** Add the calculated volume of DMSO (10% of the final volume) to the tube containing the **GW627368** powder. Vortex thoroughly. If needed, use an ultrasonic bath to ensure complete dissolution.[\[1\]](#)[\[2\]](#)
- **Add PEG300:** Add the calculated volume of PEG300 (40% of the final volume) to the DMSO solution. Vortex until the solution is homogenous.
- **Add Tween-80:** Add the calculated volume of Tween-80 (5% of the final volume). Vortex thoroughly.
- **Add Saline:** Slowly add the sterile saline (45% of the final volume) to the mixture while vortexing to prevent precipitation.
- **Final Homogenization:** Continue to vortex until the solution is clear and uniform. If precipitation occurs, gentle warming (e.g., in a 37°C water bath) and/or sonication can be used to aid dissolution.[\[3\]](#)
- **Storage:** Once prepared, it is recommended to aliquot the solution and store it at -80°C for long-term stability (up to 2 years) or -20°C for shorter-term stability (up to 1 year).[\[3\]](#)[\[6\]](#) Avoid repeated freeze-thaw cycles.

Protocol 2: Oil-Based Formulation for Clear Solution

This protocol provides an alternative formulation using corn oil as the vehicle.

Materials:

- **GW627368** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Corn oil, sterile
- Sterile conical tubes (15 mL or 50 mL)
- Pipettes and sterile tips
- Vortex mixer
- Water bath or heating block (optional)
- Sonicator (optional)

Procedure:

- **Calculate Required Volumes:** Determine the total volume of formulation needed.
- **Weigh GW627368:** Accurately weigh the required amount of **GW627368** powder and place it in a sterile conical tube.
- **Initial Dissolution in DMSO:** Add the calculated volume of DMSO (10% of the final volume) and vortex until the powder is fully dissolved. Sonication can be used if necessary.^[1]
- **Add Corn Oil:** Add the calculated volume of corn oil (90% of the final volume) to the DMSO solution.
- **Final Homogenization:** Vortex the mixture thoroughly until a clear and homogenous solution is achieved. Gentle warming may assist in this process.
- **Storage:** Store the formulation as described in Protocol 1.

Protocol 3: Aqueous Suspension Formulation

This protocol is based on a published in vivo study and is suitable when a suspension is acceptable.^[5]

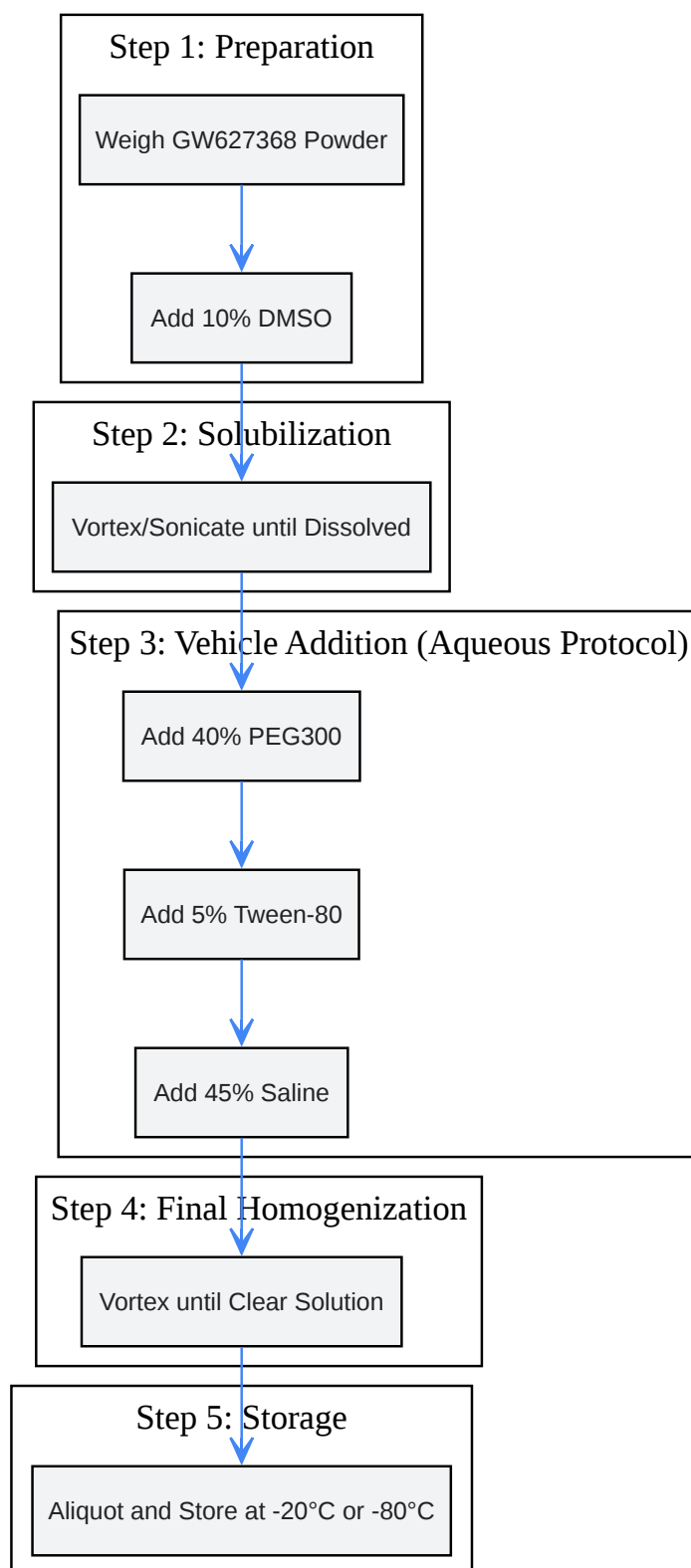
Materials:

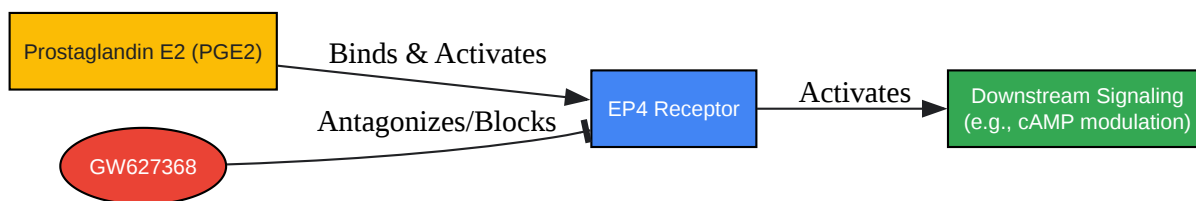
- **GW627368** powder
- Polysorbate 80 (Tween-80)
- Deionized water, sterile
- Sterile conical tubes (15 mL or 50 mL)
- Pipettes and sterile tips
- Vortex mixer
- Homogenizer or sonicator

Procedure:

- **Prepare Vehicle:** Prepare a vehicle solution of polysorbate 80 in deionized water. While the original study does not specify the concentration, a 0.5% to 1% (v/v) solution is a common starting point for creating stable suspensions.
- **Weigh **GW627368**:** Accurately weigh the required amount of **GW627368** powder.
- **Create Suspension:** Add a small amount of the vehicle to the powder to create a paste. Then, gradually add the remaining vehicle while continuously vortexing or homogenizing to ensure a uniform suspension.
- **Administration:** This formulation should be vortexed immediately before each oral gavage administration to ensure a consistent dose is delivered.
- **Storage:** Suspensions are generally less stable than solutions. It is recommended to prepare this formulation fresh before each use.

Mandatory Visualizations





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- To cite this document: BenchChem. [Application Notes and Protocols: GW627368 Formulation for Oral Gavage in Mice]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672473#gw627368-formulation-for-oral-gavage-in-mice]

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